

# Navigating the Safe Handling of Br-PEG3-OH: A Technical Guide

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## Compound of Interest

Compound Name: Br-PEG3-OH

Cat. No.: B1667889

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for 2-(2-(2-Bromoethoxy)ethoxy)ethanol, commonly known as **Br-PEG3-OH**. Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of research outcomes in laboratory and drug development settings.

## Core Chemical and Physical Properties

**Br-PEG3-OH** is a hydrophilic PEG linker containing a bromide group and a terminal hydroxyl group.<sup>[1]</sup> It is a colorless to light yellow liquid utilized in medical research, drug-release, nanotechnology, and new materials research.<sup>[2][3]</sup> Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	57641-67-5	[2]
Molecular Formula	C6H13BrO3	[2]
Molecular Weight	213.07 g/mol	[2]
Appearance	Colorless to Light Yellow Liquid	[3][4]
Purity	≥95% to 98.81%	[2][3]
Boiling Point	276.3 ± 20.0 °C at 760 mmHg	
Density	1.411 ± 0.06 g/cm <sup>3</sup>	[3]
Solubility	Water, DMSO, DMF, DCM	[1]

## Hazard Identification and First Aid Measures

**Br-PEG3-OH** is classified as a hazardous substance. The accompanying GHS pictograms indicate that it is toxic if swallowed, in contact with skin, or if inhaled. It is also suspected of causing genetic defects.

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H315: Causes skin irritation.[4][5]
- H318: Causes serious eye damage.[5]
- H331: Toxic if inhaled.
- H335: May cause respiratory irritation.[4][5]
- H341: Suspected of causing genetic defects.

- H410: Very toxic to aquatic life with long lasting effects.[6]

## Precautionary Statements and First Aid:

Precautionary Statement	Action	First Aid Measures
P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[5]	Use only outdoors or in a well-ventilated area.[5]	If Inhaled: Remove person to fresh air and keep comfortable for breathing.[5] Get medical help if you feel unwell.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7]
P264: Wash skin thoroughly after handling.[5]	-	-
P270: Do not eat, drink or smoke when using this product.[8]	-	If Swallowed: Immediately call a POISON CENTER or doctor/physician.[8] Rinse mouth.[6] Do NOT induce vomiting.[8]
P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5]	-	-
P302 + P352: IF ON SKIN: Wash with plenty of water.[5]	Take off immediately all contaminated clothing and wash it before reuse.[5][8]	If skin irritation occurs: Get medical help.[5]
P305 + P354 + P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	-	Get medical help.[5]

# Experimental Protocol: Preparation of a Br-PEG3-OH Solution

This protocol outlines the safe preparation of a solution of **Br-PEG3-OH**.

## 1. Engineering Controls and Personal Protective Equipment (PPE):

- All work must be conducted in a properly functioning chemical fume hood.[9]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7][10]
- Skin Protection: Wear nitrile or other chemical-resistant gloves.[9] A lab coat is mandatory.[9]
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator is required.[7][9]

## 2. Materials:

- **Br-PEG3-OH**
- Desired solvent (e.g., DMSO, DMF, DCM, Water)[1]
- Appropriate glassware (e.g., beaker, graduated cylinder)
- Magnetic stirrer and stir bar (optional)
- Pipettes and pipette tips

## 3. Procedure:

- Ensure the chemical fume hood is on and the sash is at the appropriate height.
- Don all required PPE.
- Place the desired volume of solvent into a beaker.
- Carefully measure the required mass or volume of **Br-PEG3-OH**.
- Slowly add the **Br-PEG3-OH** to the solvent while stirring.
- If necessary, use a magnetic stirrer to ensure the solution is homogeneous.
- Once dissolved, transfer the solution to a clearly labeled, sealed container.
- Clean any spills immediately according to the spill management protocol.
- Remove PPE and wash hands thoroughly after handling.[5]

# Handling, Storage, and Spill Management

## Handling:

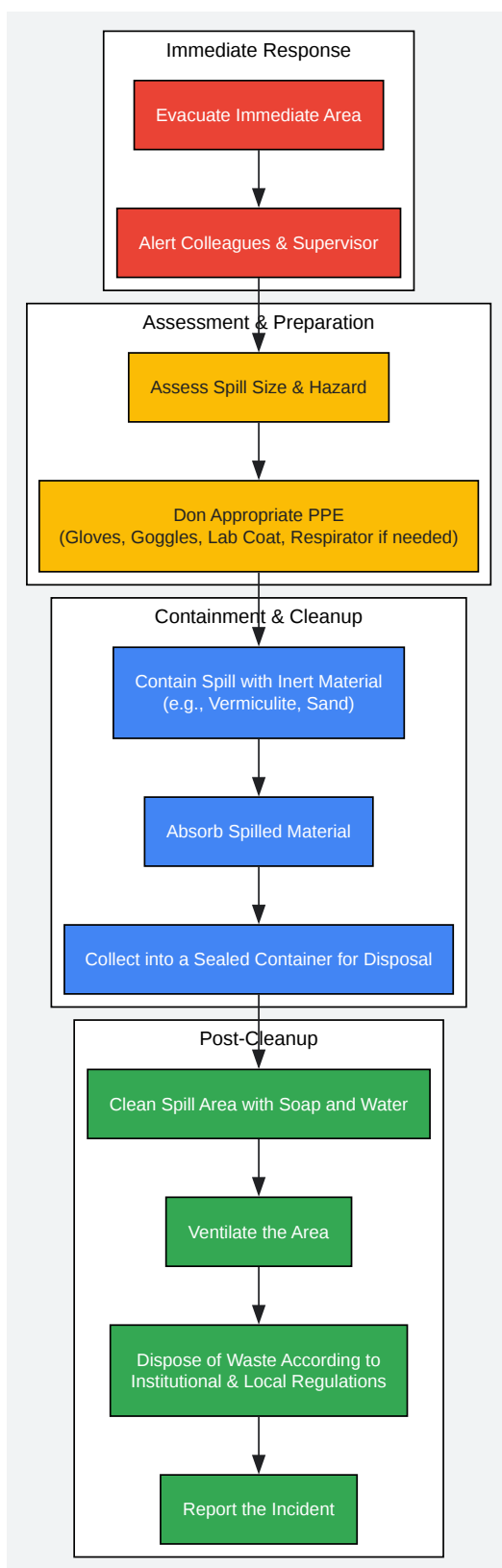
- Handle in a well-ventilated place.[5][10]

- Avoid contact with skin and eyes.[11]
- Avoid inhalation of vapor or mist.[10][11]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[5][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7]
- Recommended storage temperatures vary, with suggestions of 4°C, -5°C, and -20°C for long-term storage.[2][3][12]
- Protect from sunlight and moisture.[2][13]
- Store locked up.[5]
- Avoid contact with strong oxidizing agents, strong acids, and strong bases.[7][11]

Spill Management: In the event of a spill, follow the workflow below.



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Caption: Workflow for handling a **Br-PEG3-OH** spill.

## Disposal Considerations

Dispose of **Br-PEG3-OH** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[9] Do not allow the material to enter drains or waterways. [9] It is highly recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidance.[9]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)